

Personal protective equipment for handling Ethyl 4-phenylbutanoate

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Compound of Interest

Compound Name: Ethyl 4-phenylbutanoate

Cat. No.: B042043

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Essential Guide to Handling Ethyl 4-Phenylbutanoate

For researchers, scientists, and drug development professionals, the safe and efficient handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for managing **Ethyl 4-phenylbutanoate** in the laboratory, from operational procedures to disposal plans.

Chemical and Physical Properties

A clear understanding of **Ethyl 4-phenylbutanoate**'s properties is the foundation of its safe handling.

Property	Value
Molecular Formula	C ₁₂ H ₁₆ O ₂
Molecular Weight	192.25 g/mol [1]
Appearance	Colorless slightly oily liquid [2]
Odor	Sweet, fruity, plum-like
Boiling Point	100°C at 1 mmHg [2]
Flash Point	114.4°C [2]
Density	1.001 g/cm ³ [2]
Solubility	Insoluble in water; Soluble in ethanol [2]

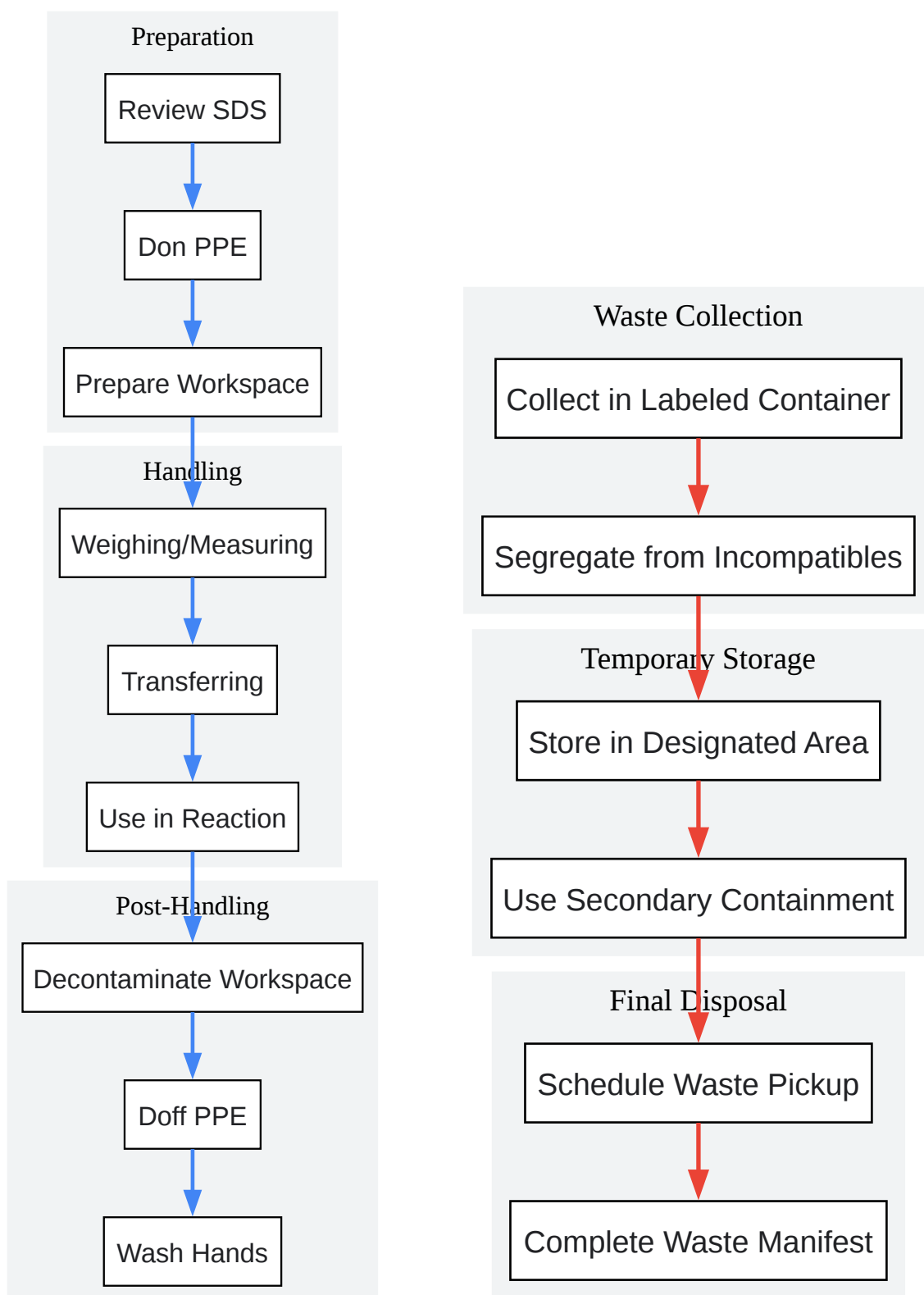
Hazard Identification and Personal Protective Equipment (PPE)

Ethyl 4-phenylbutanoate is classified as an irritant and may cause skin, eye, and respiratory irritation[\[1\]](#). Adherence to proper PPE protocols is mandatory to ensure personal safety.

PPE Category	Item	Specification
Eye Protection	Safety glasses or goggles	Chemical safety goggles providing a complete seal are required. A face shield should be used when there is a risk of splashing[3].
Hand Protection	Chemical-resistant gloves	Butyl rubber gloves are recommended for handling esters[4]. Nitrile gloves offer poor resistance and should be avoided[5][6]. Always inspect gloves for integrity before use.
Body Protection	Laboratory coat	A standard, fully-buttoned laboratory coat is required to protect against skin contact. For larger quantities, a chemical-resistant apron is also recommended.
Respiratory Protection	Not generally required	Use in a well-ventilated area. If vapors or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary[3].

Operational Plan: Safe Handling Workflow

A systematic approach to handling **Ethyl 4-phenylbutanoate** minimizes the risk of exposure and contamination. The following workflow outlines the key steps from preparation to post-handling procedures.



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